

# chemical structure and properties of Ganoderic Acid J

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## Compound of Interest

Compound Name: Ganoderic Acid J

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## Ganoderic Acid J: A Technical Guide for Researchers

An In-depth Examination of the Chemical Structure, Properties, and Biological Activities of a Promising Triterpenoid

### Abstract

**Ganoderic Acid J** is a highly oxygenated lanostane-type triterpenoid isolated from the medicinal mushroom *Ganoderma lucidum*. As a member of the ganoderic acid family, it has garnered interest within the scientific community for its potential therapeutic applications, particularly its anti-inflammatory properties. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Ganoderic Acid J**. It includes detailed experimental protocols for its isolation, characterization, and the evaluation of its anti-inflammatory effects. Furthermore, this document presents visual representations of relevant signaling pathways and experimental workflows to facilitate a deeper understanding of its mechanism of action and analytical procedures. This guide is intended for researchers, scientists, and drug development professionals investigating novel natural products for therapeutic use.

### Chemical Structure and Identification

**Ganoderic Acid J** is a tetracyclic triterpenoid characterized by a lanostane skeleton. Its systematic IUPAC name is (6R)-6-[(5R,10S,13R,14R,15S,17R)-15-hydroxy-4,4,10,13,14-pentamethyl-3,7,11-trioxo-1,2,5,6,12,15,16,17-octahydrocyclopenta[a]phenanthren-17-yl]-2-methyl-4-oxoheptanoic acid[1].

Identifier	Value
Molecular Formula	C <sub>30</sub> H <sub>42</sub> O <sub>7</sub> [2][3]
IUPAC Name	(6R)-6-[(5R,10S,13R,14R,15S,17R)-15-hydroxy-4,4,10,13,14-pentamethyl-3,7,11-trioxo-1,2,5,6,12,15,16,17-octahydrocyclopenta[a]phenanthren-17-yl]-2-methyl-4-oxoheptanoic acid[1]
CAS Number	100440-26-4[2][4]
SMILES String	C--INVALID-LINK--[C@]2(C)[C@]1(C)CC(C3=C2C(C[C@@H]4[C@]3(C)CC(C(C4(C)C)=O)=O)=O">C@HCC(CC(C(O)=O)C)=O[2]

## Physicochemical Properties

The physicochemical properties of **Ganoderic Acid J** are essential for its handling, formulation, and pharmacokinetic profiling. While experimental data for some properties of **Ganoderic Acid J** are limited, predicted values and data from closely related ganoderic acids provide valuable insights.

Property	Value	Source
Molecular Weight	514.65 g/mol [2][3]	MedChemExpress, PubChem
Appearance	Solid, Light yellow to green yellow[2]	MedChemExpress
Melting Point	Not Available	-
logP (predicted)	3.71	ALOGPS[5]
pKa (predicted)	4.35 (Strongest Acidic)	ChemAxon[5]
Solubility	Soluble in DMSO (50 mg/mL), ethanol, and methanol.[2]	MedChemExpress
Storage	4°C, protect from light. In solvent: -80°C for 6 months; -20°C for 1 month (protect from light).[2]	MedChemExpress

## Biological and Pharmacological Properties

**Ganoderic Acid J** is primarily recognized for its anti-inflammatory activity[2]. While specific studies on the detailed mechanisms of **Ganoderic Acid J** are emerging, the broader family of ganoderic acids has been extensively studied, revealing a range of biological effects.

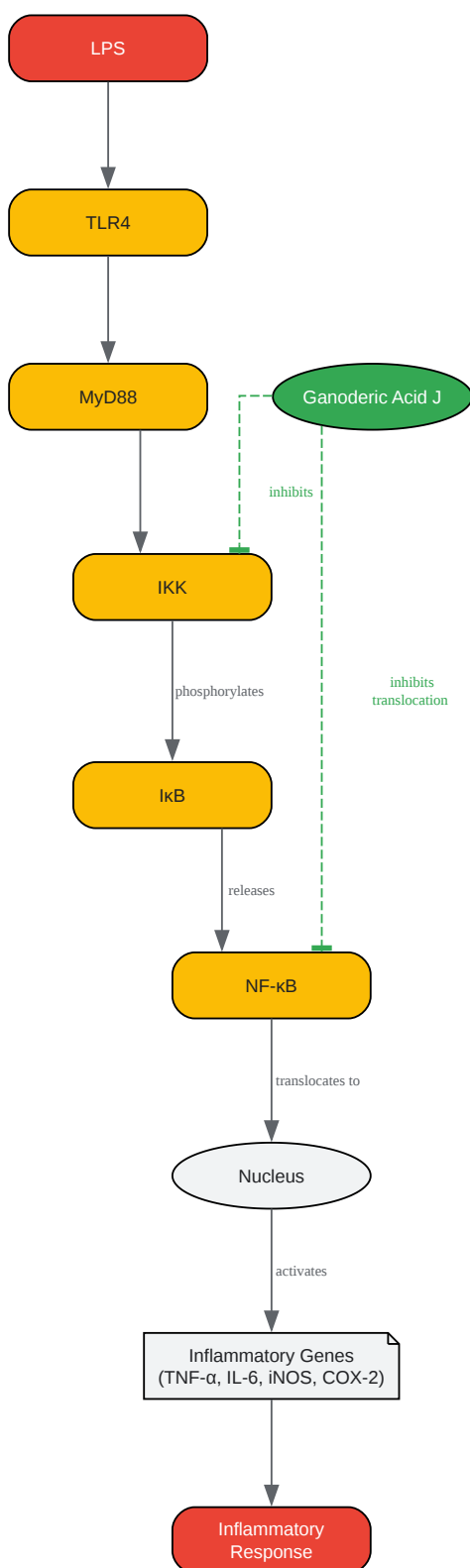
### Anti-inflammatory Activity

Ganoderic acids, as a class, have been shown to exert anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response. This includes the inhibition of pro-inflammatory mediators such as nitric oxide (NO), tumor necrosis factor-alpha (TNF- $\alpha$ ), and various interleukins.

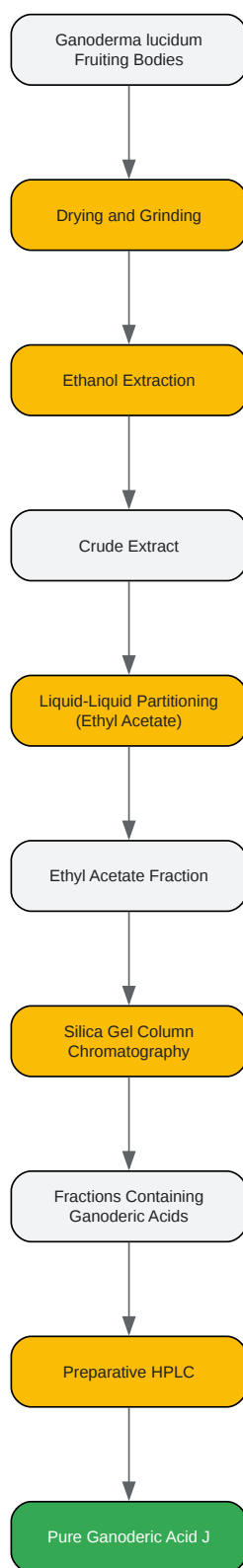
### Mechanism of Action: Modulation of Signaling Pathways

While direct evidence for **Ganoderic Acid J** is still under investigation, related ganoderic acids are known to inhibit the NF- $\kappa$ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) and MAPK (Mitogen-Activated Protein Kinase) signaling pathways. These pathways are central

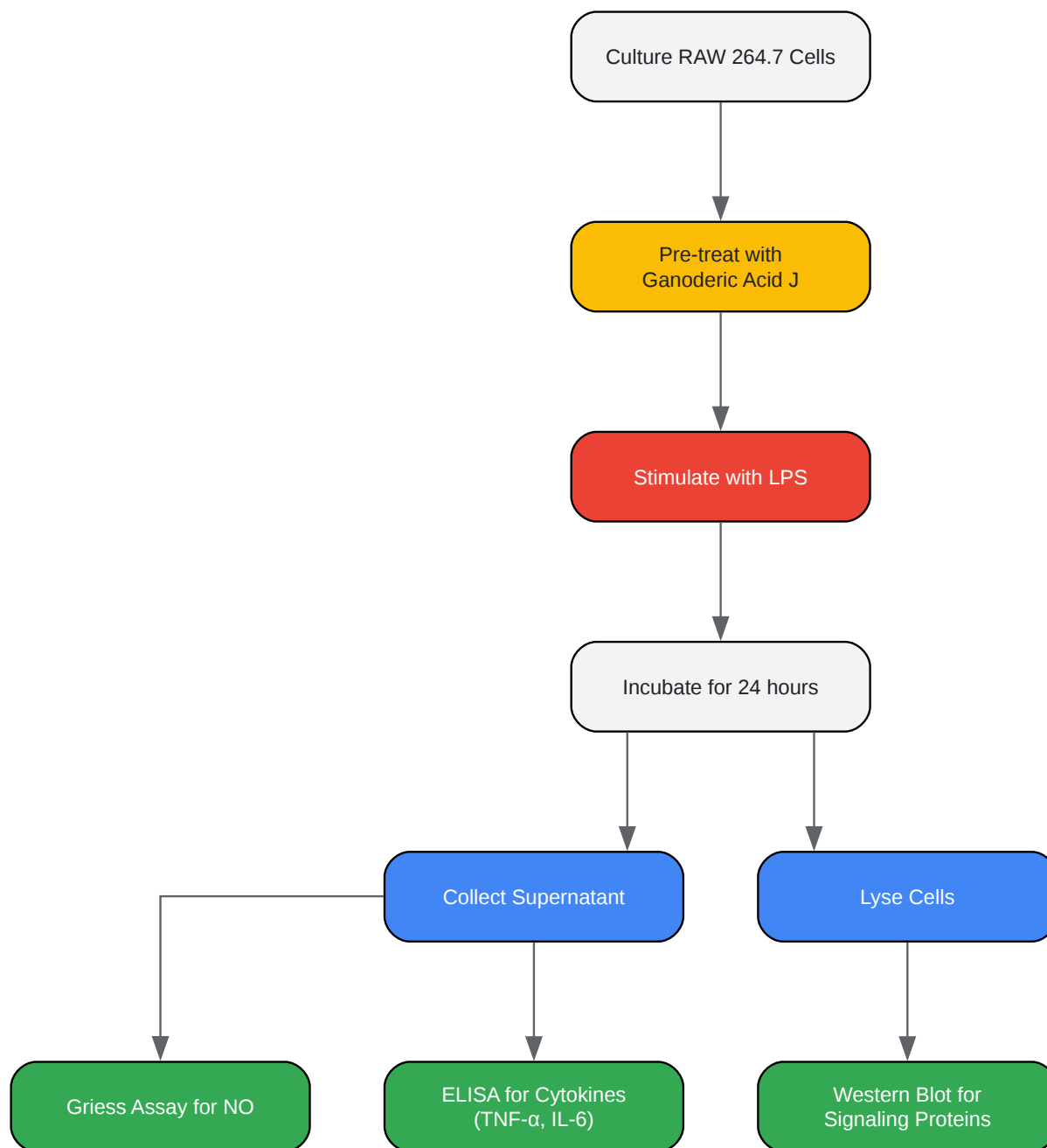
to the production of inflammatory cytokines and enzymes like inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2).



Proposed Anti-inflammatory Mechanism of Ganoderic Acid J



Isolation and Purification Workflow for Ganoderic Acids



In Vitro Anti-inflammatory Assay Workflow

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